

# Proper Disposal of **tert-Amylamine**: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## **Compound of Interest**

Compound Name: **tert-Amylamine**

Cat. No.: **B128125**

[Get Quote](#)

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **tert-Amylamine** (also known as 1,1-Dimethylpropylamine or 2-Methyl-2-butylamine) is critical to ensure laboratory safety and environmental protection. As a highly flammable liquid that can cause severe skin burns and eye damage, all handling and disposal procedures must be conducted with the utmost care and in accordance with institutional and regulatory standards. This guide provides essential procedural steps for the safe management and disposal of **tert-Amylamine** waste.

## Immediate Safety and Handling

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All work with **tert-Amylamine** should be performed in a well-ventilated area, preferably within a chemical fume hood.

## Disposal Plan: The Primary Route

The universally recommended and required method for the disposal of **tert-Amylamine** is through a licensed hazardous waste disposal company or your institution's Environmental Health and Safety (EHS) department. Under no circumstances should **tert-Amylamine** or its containers be disposed of in regular trash or poured down the drain.

### Step-by-Step Collection Procedure:

- Designate a Waste Container: Use a dedicated, properly labeled, and chemically compatible container for collecting **tert-Amylamine** waste. The container must be in good condition and have a secure, tight-fitting cap.
- Labeling: Clearly label the container with the words "Hazardous Waste," the full chemical name "**tert-Amylamine**," and the approximate concentration if mixed with other solvents.
- Storage: Store the waste container in a designated Satellite Accumulation Area (SAA). This area should be at or near the point of generation and away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides.
- Arrange for Pickup: Once the container is full or you have no further use for the chemical, contact your institution's EHS department to arrange for a hazardous waste pickup.

## Managing Spills and Empty Containers

Small spills should be immediately contained and absorbed using an inert absorbent material such as sand, silica gel, or a universal binder. The contaminated absorbent material must then be collected in a sealed container, labeled as hazardous waste containing **tert-Amylamine**, and disposed of through the EHS department.

Empty containers that once held **tert-Amylamine** are also considered hazardous waste unless properly decontaminated. They should be securely capped, labeled, and collected for EHS pickup. For a container to be considered "RCRA empty" and non-hazardous, it must be triple-rinsed. The rinsate from this procedure is considered hazardous waste and must be collected.

## Experimental Protocol: Neutralization of Small Residual Amounts

For decontaminating an "empty" container or treating a very small amount of residual **tert-Amylamine** (a few milliliters or less), a careful neutralization procedure can be performed. This should only be undertaken by trained personnel in a controlled laboratory setting.

Objective: To convert the basic **tert-Amylamine** into a less volatile and less corrosive salt.

**Materials:**

- Dilute (e.g., 5-10%) solution of a weak acid (e.g., citric acid or acetic acid).
- pH indicator paper or a calibrated pH meter.
- Appropriate glassware (beaker, flask).
- Stir bar and stir plate.
- Ice bath.

**Procedure:**

- Preparation: Conduct the entire procedure in a chemical fume hood. Place the beaker or flask containing the small amount of **tert-Amylamine** or the rinsate from a container in an ice bath to control the reaction temperature.
- Dilution: If working with pure **tert-Amylamine** residue, slowly dilute it with a large amount of cold water (at least 10 parts water to 1 part amine) while stirring.
- Neutralization: While continuously stirring the diluted amine solution, slowly add the weak acid solution dropwise. The neutralization reaction is exothermic, so slow addition and cooling are crucial to prevent boiling or splashing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- pH Monitoring: Periodically check the pH of the solution using pH paper or a pH meter. Continue adding the acid until the pH is in the neutral range (approximately pH 6-8).
- Disposal of Neutralized Solution: The resulting neutralized salt solution must still be collected as hazardous aqueous waste. Transfer it to a properly labeled hazardous waste container for pickup by your EHS department. Do not pour it down the drain unless you have explicit permission from your institution's EHS, as it may still contain organic compounds not suitable for sewer disposal.

**Important Note:** This neutralization procedure is only for small, residual amounts. Bulk quantities of **tert-Amylamine** must not be neutralized in the lab and should always be disposed of via your EHS department.[\[1\]](#)[\[2\]](#)


## Quantitative Data Summary

The following table summarizes key physical and safety data for **tert-Amylamine** relevant to its handling and disposal.

Property	Value	Citation
CAS Number	594-39-8	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>13</sub> N	<a href="#">[5]</a>
Molecular Weight	87.16 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless liquid	<a href="#">[4]</a>
Boiling Point	77 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Flash Point	-1 °C (30.2 °F) - closed cup	<a href="#">[4]</a>
Density	0.746 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Hazards	Highly flammable, Causes severe skin burns and eye damage	<a href="#">[4]</a>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and proper workflow for the disposal of **tert-Amylamine**.

[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **tert-Amylamine** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 2. merckmillipore.com [merckmillipore.com]
- 3. How to Neutralize Chemical Spills | Lab Manager [labmanager.com]
- 4. 叔戊胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. scbt.com [scbt.com]
- 6. TERT-AMYLAMINE | 594-39-8 [chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of tert-Amylamine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128125#tert-amylamine-proper-disposal-procedures>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)